

A Comparative Analysis of 3-Methyl-5-oxohexanal and Its Structural Isomers

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Compound of Interest

Compound Name: 3-Methyl-5-oxohexanal

Cat. No.: B131067

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of the Physicochemical Properties and Potential Biological Activities of C₇H₁₂O₂ Keto-aldehydes.

This guide provides a detailed comparative study of **3-Methyl-5-oxohexanal** and its structural isomers. The information presented herein is intended to support research and development efforts by offering a side-by-side analysis of their chemical characteristics, supported by available data. This document includes a summary of physicochemical properties, detailed experimental protocols for the identification and characterization of these compounds, and an overview of their potential biological relevance based on the broader class of dicarbonyl compounds.

Physicochemical Properties: A Comparative Overview

The structural arrangement of atoms in isomers can lead to variations in their physical and chemical properties. The following table summarizes key computed physicochemical properties for **3-Methyl-5-oxohexanal** and its identified structural isomers. It is important to note that while experimental data is preferred, it is not always available; therefore, computed data from reliable sources such as PubChem are provided.

Property	3-Methyl-5-oxohexanal[1]	5-Methyl-3-oxohexanal[2]	2-Methyl-5-oxohexanal	3-Methyl-4-oxohexanal[3]
Molecular Formula	C ₇ H ₁₂ O ₂	C ₇ H ₁₂ O ₂	C ₇ H ₁₂ O ₂	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol	128.17 g/mol	128.17 g/mol	128.17 g/mol
IUPAC Name	3-methyl-5-oxohexanal	5-methyl-3-oxohexanal	2-methyl-5-oxohexanal	3-methyl-4-oxohexanal
CAS Number	146430-52-6	51673-62-2	Not Available	Not Available
Computed XLogP3-AA	0.1	0.8	0.2	0.4
Computed Topological Polar Surface Area	34.1 Å ²	34.1 Å ²	34.1 Å ²	34.1 Å ²
Computed Hydrogen Bond Donor Count	0	0	0	0
Computed Hydrogen Bond Acceptor Count	2	2	2	2
Computed Rotatable Bond Count	4	4	4	4

Experimental Protocols

Accurate characterization of **3-Methyl-5-oxohexanal** and its isomers is crucial for their application in research and development. The following are detailed methodologies for key experiments used to identify and characterize these keto-aldehydes.

Protocol 1: Identification of Carbonyl Groups using 2,4-Dinitrophenylhydrazine (2,4-DNPH) Test

This test is a qualitative method to confirm the presence of an aldehyde or ketone functional group.

Materials:

- Sample (**3-Methyl-5-oxohexanal** or its isomer)
- Ethanol
- 2,4-Dinitrophenylhydrazine solution (in an appropriate solvent like methanol or a solution of sulfuric acid in methanol)
- Test tubes
- Pipettes

Procedure:

- Dissolve a small amount of the sample in 1-2 mL of ethanol in a clean test tube.
- In a separate test tube, prepare the 2,4-DNPH reagent.
- Add a few drops of the 2,4-DNPH reagent to the sample solution.
- Shake the mixture vigorously.
- Observe for the formation of a precipitate.

Expected Results: The formation of a yellow, orange, or reddish-orange precipitate indicates the presence of a carbonyl group (aldehyde or ketone)[4]. The color of the precipitate can sometimes give a preliminary indication of the conjugation in the carbonyl compound.

Protocol 2: Differentiation between Aldehydes and Ketones using Tollens' Test (Silver Mirror Test)

This test is used to differentiate aldehydes from ketones based on their differential reactivity towards oxidation.

Materials:

- Sample (**3-Methyl-5-oxohexanal** or its isomer)
- Tollens' reagent (freshly prepared by mixing silver nitrate solution with aqueous ammonia)
- Clean test tubes
- Water bath

Procedure:

- Place 1 mL of the sample solution in a clean test tube.
- Add 2-3 mL of freshly prepared Tollens' reagent.
- Gently warm the test tube in a water bath for a few minutes.
- Observe the formation of a silver mirror on the inner wall of the test tube or a black precipitate of silver.

Expected Results: The formation of a silver mirror or a black precipitate indicates the presence of an aldehyde group[4]. Ketones do not typically react with Tollens' reagent. Since **3-Methyl-5-oxohexanal** and its isomers contain an aldehyde group, a positive result is expected.

Protocol 3: Differentiation between Aldehydes and Ketones using Fehling's Test

This is another classic test to distinguish aldehydes from ketones.

Materials:

- Sample (**3-Methyl-5-oxohexanal** or its isomer)
- Fehling's solution A (aqueous solution of copper(II) sulfate)
- Fehling's solution B (aqueous solution of potassium sodium tartrate and sodium hydroxide)

- Test tubes
- Water bath

Procedure:

- In a test tube, mix equal volumes (e.g., 1 mL each) of Fehling's solution A and Fehling's solution B.
- Add a few drops of the sample to the mixed Fehling's solution.
- Heat the mixture in a water bath for a few minutes.
- Observe for the formation of a precipitate.

Expected Results: The formation of a red or brick-red precipitate of copper(I) oxide indicates the presence of an aldehyde group[5]. Ketones generally do not give a positive test. As with Tollens' test, a positive result is expected for **3-Methyl-5-oxohexanal** and its isomers.

Potential Biological Activity and Signaling Pathways

While specific studies on the biological activities of **3-Methyl-5-oxohexanal** and its direct structural isomers are limited, their chemical nature as dicarbonyl compounds suggests potential involvement in various biological processes, primarily related to cellular stress and glycation.

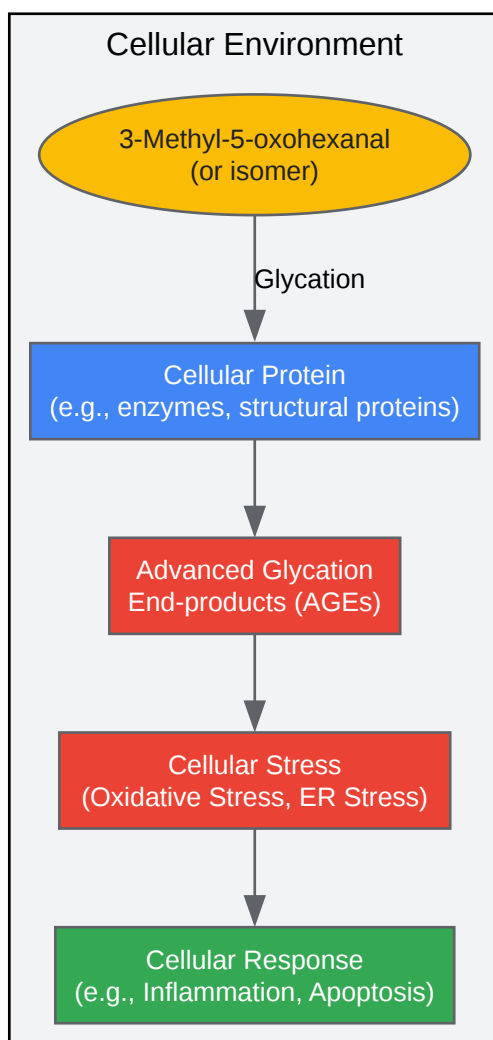
Dicarbonyl compounds, such as methylglyoxal and glyoxal, are known to be reactive metabolites formed during glycolysis and lipid peroxidation[6]. Their high reactivity allows them to interact with nucleophilic groups in proteins, lipids, and DNA, leading to the formation of Advanced Glycation End-products (AGEs)[6][7]. This process, known as glycation, is a non-enzymatic post-translational modification that can alter the structure and function of biomolecules[7]. An accumulation of AGEs has been implicated in the pathophysiology of various age-related diseases and diabetic complications[8].

The presence of both an aldehyde and a ketone group in **3-Methyl-5-oxohexanal** and its isomers makes them potential glycating agents. The aldehyde group is generally more reactive

towards nucleophilic attack than the ketone group. This differential reactivity could lead to specific patterns of protein modification and subsequent cellular responses.

Below is a conceptual workflow illustrating the potential biological impact of a generic keto-aldehyde like **3-Methyl-5-oxohexanal**.

Conceptual Workflow of Keto-Aldehyde Biological Interaction



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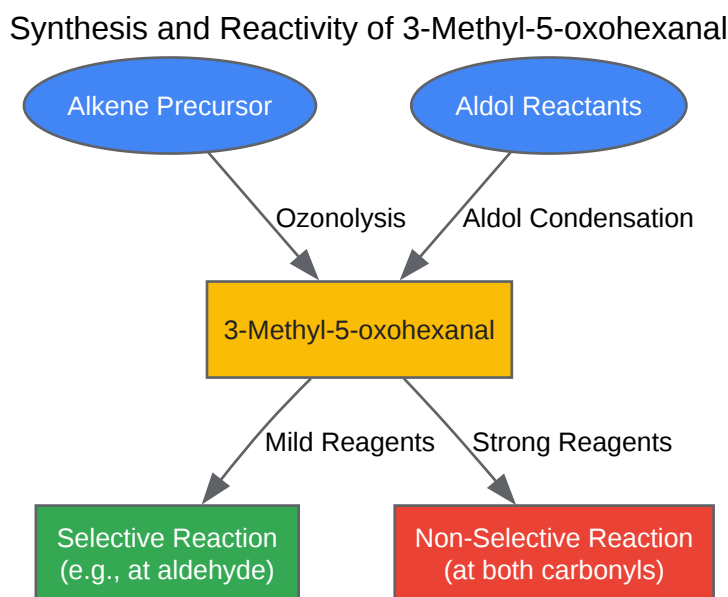
Caption: Conceptual workflow of keto-aldehyde biological interaction.

This diagram illustrates a potential pathway where a keto-aldehyde like **3-Methyl-5-oxohexanal** can lead to cellular responses through the formation of Advanced Glycation End-products (AGEs) and the induction of cellular stress.

Synthesis and Reactivity

3-Methyl-5-oxohexanal can be synthesized through various methods, including the ozonolysis of suitable alkenes and aldol condensation reactions[9]. The presence of two distinct carbonyl functionalities, an aldehyde and a ketone, imparts unique reactivity to the molecule. Aldehydes are generally more susceptible to nucleophilic attack than ketones due to lesser steric hindrance and the electron-donating nature of the alkyl groups attached to the ketone's carbonyl carbon. This differential reactivity can be exploited for selective chemical modifications. For instance, reduction with a mild reducing agent might selectively target the aldehyde group.

The following diagram illustrates a simplified logical relationship in the synthesis and subsequent reactions of **3-Methyl-5-oxohexanal**.



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References

- 1. 3-Methyl-5-oxohexanal | C₇H₁₂O₂ | CID 14958715 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Methyl-3-oxohexanal | C₇H₁₂O₂ | CID 14243835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methyl-4-oxohexanal | C₇H₁₂O₂ | CID 14902491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. byjus.com [byjus.com]
- 5. studymind.co.uk [studymind.co.uk]
- 6. academic.oup.com [academic.oup.com]
- 7. The Chemical Language of Protein Glycation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.physiology.org [journals.physiology.org]
- 9. Buy 3-Methyl-5-oxohexanal | 146430-52-6 [smolecule.com]
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